

Technical Support Center: Synthesis of 4-Chloro-1-methyl-1H-pyrazole

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Compound of Interest

Compound Name: 4-chloro-1-methyl-1H-pyrazole

Cat. No.: B1590106

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Welcome to the technical support center for the synthesis of **4-chloro-1-methyl-1H-pyrazole**. This guide is designed for researchers, medicinal chemists, and process development scientists. It provides in-depth technical information, troubleshooting advice, and answers to frequently asked questions to help you improve the yield and purity of your synthesis.

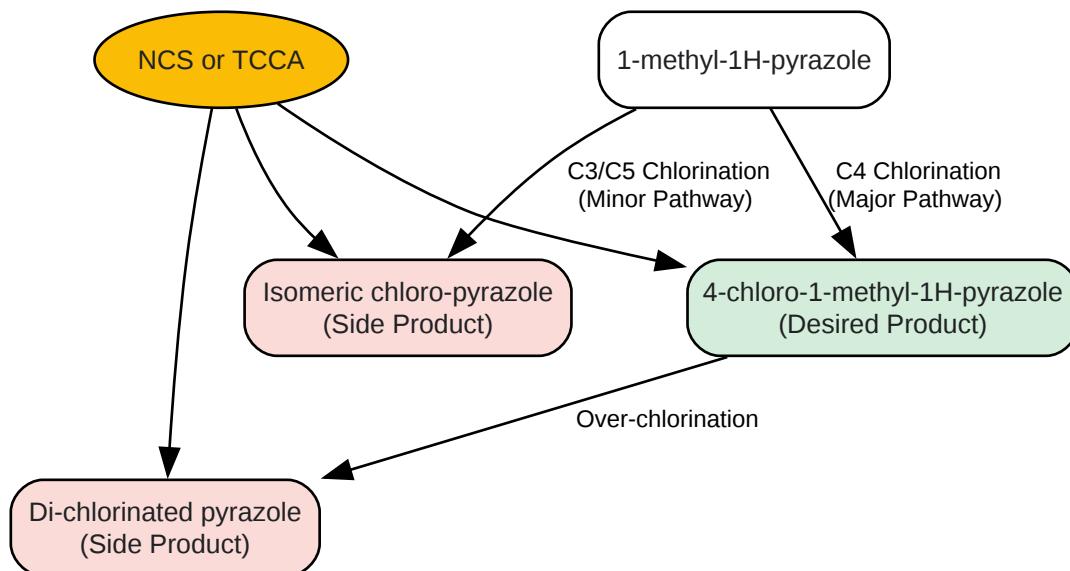
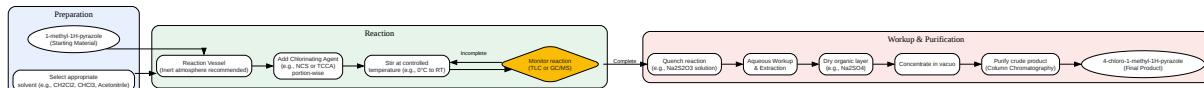
Introduction: The Importance and Synthetic Challenges

4-chloro-1-methyl-1H-pyrazole is a key building block in the synthesis of various pharmaceuticals and agrochemicals. Its specific substitution pattern makes it a valuable intermediate for creating complex molecular architectures. The most common synthetic route is the direct electrophilic chlorination of 1-methyl-1H-pyrazole. While conceptually straightforward, this reaction is often plagued by issues related to regioselectivity, over-chlorination, and difficult purifications. This guide will address these challenges and provide robust protocols and solutions.

Core Synthesis Workflow: Chlorination of 1-methyl-1H-pyrazole

The primary method for synthesizing **4-chloro-1-methyl-1H-pyrazole** is the direct chlorination of 1-methyl-1H-pyrazole. This is an electrophilic aromatic substitution reaction where the pyrazole ring acts as the nucleophile. The C4 position is the most electron-rich and sterically accessible, making it the preferred site of attack for an electrophile.^{[1][2]}

Below is a general workflow for this synthesis:



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References

- 1. researchgate.net [researchgate.net]
- 2. eguru.rrbdavc.org [eguru.rrbdavc.org]

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